

Essential Safety and Disposal Procedures for SLU-PP-1072

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SLU-PP-1072

Cat. No.: B12388291

[Get Quote](#)

This document provides critical safety and logistical information for the proper handling and disposal of **SLU-PP-1072**, a dual ERR α /y inverse agonist utilized in prostate cancer research. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard and Precautionary Data

The following table summarizes the hazard classifications and precautionary statements for **SLU-PP-1072** as identified in its Safety Data Sheet (SDS). Adherence to these guidelines is crucial for minimizing risk.^[1]

Category	Classification	Precautionary Statement
Health Hazard	Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed.
Environmental Hazard	Acute aquatic toxicity (Category 1)	H400: Very toxic to aquatic life.
Environmental Hazard	Chronic aquatic toxicity (Category 1)	H410: Very toxic to aquatic life with long lasting effects.
Prevention	Handling	P264: Wash skin thoroughly after handling.
P270: Do not eat, drink or smoke when using this product.		
Environmental	P273: Avoid release to the environment.	
Response	Ingestion	P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/ physician if you feel unwell.
P330: Rinse mouth.		
Environmental	P391: Collect spillage.	
Disposal	Waste	P501: Dispose of contents/ container to an approved waste disposal plant.

Disposal Protocol

The primary disposal route for **SLU-PP-1072** is through an approved waste disposal plant.^[1]

The following protocol details the necessary steps for preparing the compound for disposal, ensuring the safety of personnel and the environment.

Objective: To safely prepare and package **SLU-PP-1072** waste for collection by a certified chemical waste disposal service.

Materials:

- Appropriate Personal Protective Equipment (PPE):
 - Safety goggles with side-shields
 - Protective gloves (chemically resistant)
 - Impervious clothing (lab coat)
 - Suitable respirator
- Designated and labeled chemical waste container
- Container labels for hazardous waste
- Spill containment materials (e.g., absorbent pads)

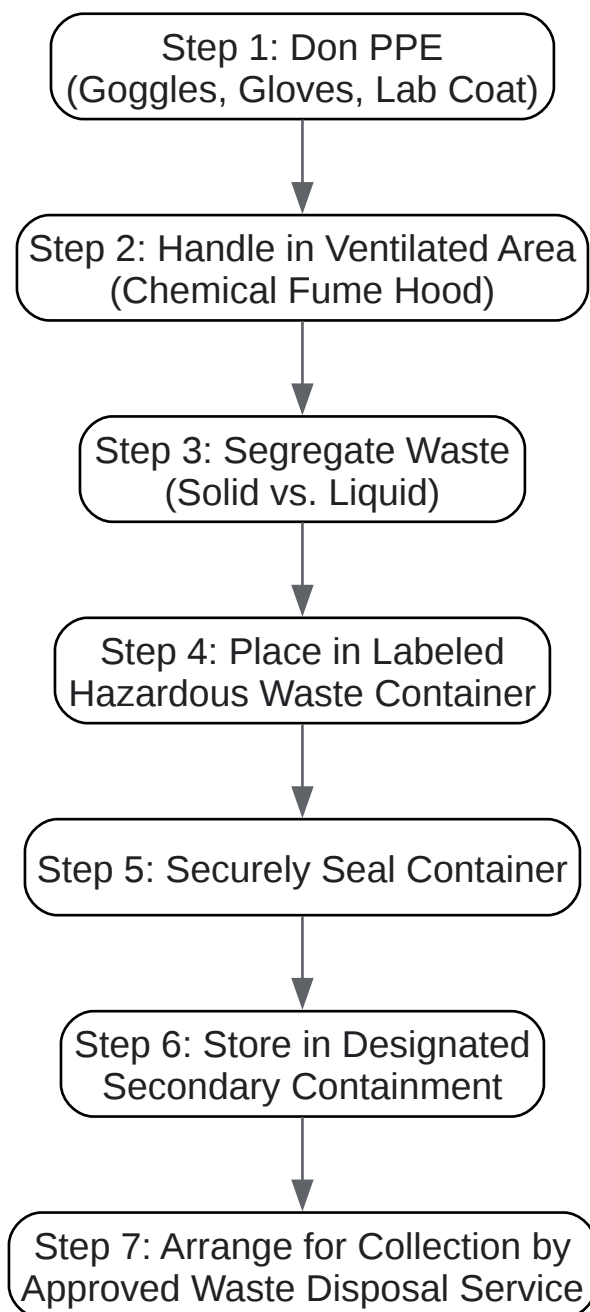
Procedure:

- Personal Protective Equipment (PPE) and Engineering Controls:
 - Prior to handling **SLU-PP-1072**, ensure you are wearing the specified PPE: safety goggles, protective gloves, and a lab coat.
 - Conduct all handling and disposal preparations within a well-ventilated area, preferably inside a chemical fume hood to avoid inhalation of any dust or aerosols.^[1]
 - Ensure an accessible safety shower and eye wash station are nearby.^[1]
- Waste Segregation:
 - Do not mix **SLU-PP-1072** waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

- This includes keeping it separate from incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.[\[1\]](#)
- Containerization of Waste:
 - Place all solid waste contaminated with **SLU-PP-1072** (e.g., weighing paper, contaminated tips) into a designated, leak-proof, and clearly labeled hazardous waste container.
 - For solutions containing **SLU-PP-1072**, use a designated, sealed, and compatible liquid waste container.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**SLU-PP-1072**".
 - Include the hazard pictograms for acute toxicity and environmental hazard.
 - Indicate the approximate quantity of the waste.
- Storage of Waste:
 - Store the sealed waste container in a cool, well-ventilated, and designated secondary containment area away from direct sunlight and sources of ignition until it is collected by the waste disposal service.[\[1\]](#)
- Handling Spills:
 - In the event of a spill, collect the spillage using appropriate absorbent materials.[\[1\]](#)
 - Place all contaminated materials into the designated hazardous waste container.
 - Thoroughly decontaminate the area after the spill has been cleaned up.
- Final Disposal:
 - Arrange for the collection of the hazardous waste container by your institution's EHS-approved chemical waste contractor.

- Do not attempt to dispose of **SLU-PP-1072** down the drain or in regular trash, as it is very toxic to aquatic life.^[1]

Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **SLU-PP-1072**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. SLU-PP-1072|2285432-57-5|MSDS [[dcchemicals.com](https://www.benchchem.com/product/b12388291/docs#essential-safety-and-disposal-procedures-for-slu-pp-1072)]
- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for SLU-PP-1072]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12388291/docs#essential-safety-and-disposal-procedures-for-slu-pp-1072>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check